

# An In-depth Technical Guide to 4'-Ethoxy-2'-hydroxyacetophenone

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## Compound of Interest

Compound Name:	1-(4-Ethoxy-2-hydroxyphenyl)ethanone
CAS No.:	37470-42-1
Cat. No.:	B1305585

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**Abstract:** This technical guide provides a comprehensive overview of the chemical and physical properties of 4'-Ethoxy-2'-hydroxyacetophenone, a key intermediate in synthetic organic chemistry. The document is structured to provide researchers, scientists, and drug development professionals with detailed information on the compound's identity, spectroscopic profile, synthesis, reactivity, applications, and safety protocols. By integrating theoretical principles with practical insights, this guide aims to serve as an essential resource for professionals working with this versatile molecule.

## Chemical Identity and Physicochemical Properties

4'-Ethoxy-2'-hydroxyacetophenone is an aromatic ketone characterized by the presence of an ethoxy, a hydroxyl, and an acetyl group on a benzene ring. These functional groups dictate its chemical behavior and utility in various synthetic applications.

## Chemical Structure and Nomenclature

The structural arrangement of the functional groups is crucial for its reactivity. The hydroxyl group at the 2'-position and the ethoxy group at the 4'-position influence the electron density of

the aromatic ring and the reactivity of the acetyl group.

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[label="C"]; C9 [label="C"]; O3 [label="O"]; C10 [label="C"]; H2 [label="H3"]; H3 [label="H2"];
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Placeholder for H3 C4 -- O3; O3 -- C9; C9 -- C10; C10 -- H3 [style=invis]; // Placeholder for H2
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Caption: 2D  
Structure of 4'-Ethoxy-2'-hydroxyacetophenone
```

- IUPAC Name: 1-(2-hydroxy-4-ethoxyphenyl)ethan-1-one
- Common Name: 4'-Ethoxy-2'-hydroxyacetophenone
- CAS Number: 37470-42-1[1][2]

## Physicochemical Data

The physical properties of a compound are fundamental to its handling, storage, and application in experimental setups. The solid nature and defined melting point range are indicative of a compound with good purity.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[2]
Molecular Weight	180.20 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	40-45 °C	[1]
Linear Formula	H <sub>3</sub> CCH <sub>2</sub> OC <sub>6</sub> H <sub>3</sub> (OH)COCH <sub>3</sub>	[1]

## Spectroscopic Profile

Spectroscopic data is indispensable for the unambiguous identification and structural elucidation of a molecule. The combination of NMR, IR, and MS provides a complete picture of the molecular architecture.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework. The chemical shifts are influenced by the electronic environment of the protons and carbon atoms. For 4'-Ethoxy-2'-hydroxyacetophenone, the key diagnostic signals would be the deshielded aromatic protons due to the acetyl group, the characteristic quartet and triplet of the ethoxy group, and the downfield singlet for the hydroxyl proton, which would be exchangeable with D<sub>2</sub>O.

### Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of 4'-Ethoxy-2'-hydroxyacetophenone is expected to show characteristic absorption bands for the hydroxyl (O-H stretch), carbonyl (C=O stretch), and ether (C-O-C stretch) functional groups. The intramolecular hydrogen bonding between the ortho-hydroxyl and the acetyl group can cause a broadening and a shift to a lower wavenumber for the O-H stretching vibration.

### Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and offering clues about its structure. The

molecular ion peak  $[M]^+$  would be expected at  $m/z$  180. Fragmentation patterns would likely involve the loss of the acetyl group ( $\text{CH}_3\text{CO}$ ) or the ethyl group ( $\text{C}_2\text{H}_5$ ).

## Synthesis and Reactivity

Understanding the synthesis and reactivity of 4'-Ethoxy-2'-hydroxyacetophenone is crucial for its application as a synthetic intermediate.

### Synthetic Pathway: Fries Rearrangement

A common and efficient method for the synthesis of hydroxyaryl ketones is the Fries rearrangement.<sup>[3][4]</sup> This reaction involves the rearrangement of a phenolic ester, in this case, 3-ethoxyphenyl acetate, in the presence of a Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ). The reaction is regioselective, and reaction conditions such as temperature and solvent polarity can be tuned to favor the formation of the desired ortho or para isomer.<sup>[4]</sup> Low temperatures generally favor the formation of the para-hydroxy isomer, while higher temperatures favor the ortho-hydroxy isomer.

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// Edges start -> reaction; catalyst -> reaction; reaction -> workup; workup -> product; } Caption:  
Fries Rearrangement Synthesis Workflow
```

#### Experimental Protocol: Fries Rearrangement

- **Reaction Setup:** To a cooled (0 °C) and stirred solution of 3-ethoxyphenyl acetate in a suitable inert solvent (e.g., nitrobenzene or 1,2-dichloroethane), add anhydrous aluminum chloride ( $\text{AlCl}_3$ ) portion-wise.
- **Reaction Execution:** Allow the reaction mixture to warm to room temperature and then heat to the desired temperature (typically between 60-140 °C) to favor the ortho rearrangement. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Workup:** After completion, cool the reaction mixture and carefully pour it onto crushed ice containing concentrated hydrochloric acid to decompose the aluminum complex.
- **Extraction:** Extract the product into a suitable organic solvent like ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain pure 4'-Ethoxy-2'-hydroxyacetophenone.

## Chemical Reactivity

The reactivity of 4'-Ethoxy-2'-hydroxyacetophenone is governed by its three functional groups:

- **Hydroxyl Group:** The phenolic hydroxyl group is acidic and can be deprotonated with a base. It can undergo O-alkylation, O-acylation, and other reactions typical of phenols.
- **Ketone Group:** The carbonyl group can undergo nucleophilic addition reactions, reduction to a secondary alcohol, or can be a site for condensation reactions like the aldol or Claisen-Schmidt reactions.
- **Aromatic Ring:** The ring is activated towards electrophilic aromatic substitution due to the electron-donating effects of the hydroxyl and ethoxy groups. The directing effects of these groups will influence the position of substitution.

## Applications in Research and Development

4'-Ethoxy-2'-hydroxyacetophenone and its parent compound, 4'-hydroxyacetophenone, are valuable building blocks in the synthesis of more complex molecules, particularly in the pharmaceutical and cosmetic industries.[5][6][7]

- **Pharmaceutical Intermediates:** Hydroxyacetophenones are key intermediates in the synthesis of various active pharmaceutical ingredients (APIs).[8] They are used in the production of drugs such as beta-blockers (e.g., atenolol) and choleric agents.[5] The specific substitution pattern of 4'-Ethoxy-2'-hydroxyacetophenone makes it a candidate for the synthesis of novel compounds with potential biological activity.

- Organic Synthesis: It serves as a versatile precursor for the synthesis of chalcones, flavones, and other heterocyclic compounds which are known to possess a wide range of biological activities, including anti-inflammatory and anticancer properties.[7][9]
- Cosmetics and Fragrances: The related compound, 4'-hydroxyacetophenone, is used in cosmetics for its antioxidant and preservative properties.[5][6]

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 4'-Ethoxy-2'-hydroxyacetophenone.

- Hazard Identification: The compound is classified as an eye irritant.[1]
  - GHS Pictogram: GHS07 (Exclamation Mark)[1]
  - Signal Word: Warning[1]
  - Hazard Statement: H319 (Causes serious eye irritation)[1]
- Precautionary Measures:
  - P264: Wash skin thoroughly after handling.[10]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
  - P337 + P313: If eye irritation persists: Get medical advice/attention.[10]
- Storage: Store in a well-ventilated place. Keep container tightly closed in a dry place.[11]
- Personal Protective Equipment (PPE): Use of safety glasses, gloves, and a lab coat is recommended. If there is a risk of dust formation, a dust mask (e.g., N95) should be worn.[1]

## Conclusion

4'-Ethoxy-2'-hydroxyacetophenone is a valuable and versatile chemical compound with a well-defined set of properties. Its utility as a synthetic intermediate is underscored by the reactivity of its functional groups. A thorough understanding of its synthesis, spectroscopic characteristics, and safe handling procedures, as detailed in this guide, is essential for its effective and safe use in research and development.

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